

Application Note: Formulation and Preclinical Evaluation of Controlled-Release Betoxycaïne Delivery Systems

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Betoxycaïne*

CAS No.: 3818-62-0

Cat. No.: B1214178

[Get Quote](#)

Abstract: The transient nature of local anesthetics often necessitates repeated administrations or continuous infusions to manage prolonged pain, posing challenges in clinical practice. Controlled-release formulations offer a promising solution by extending the duration of nerve blockade from a single injection, thereby improving patient outcomes and reducing systemic toxicity. This guide provides a comprehensive overview and detailed protocols for the formulation and evaluation of two leading controlled-release systems for the local anesthetic **Betoxycaïne**: liposomes and poly(lactic-co-glycolic acid) (PLGA) nanoparticles. We present step-by-step methodologies for formulation, in-vitro characterization, and in-vivo efficacy assessment in a validated experimental model, designed for researchers, scientists, and drug development professionals.

Introduction: The Rationale for Controlled-Release Betoxycaïne

Betoxycaïne is a local anesthetic agent that, like other drugs in its class, functions by reversibly blocking nerve signal transmission.^[1] Its clinical utility, however, is limited by a finite

duration of action. The development of advanced drug delivery systems is crucial for prolonging the local anesthetic effect, which can provide sustained analgesia for postoperative pain management and reduce the need for opioids.[2] Encapsulating local anesthetics allows for the administration of larger doses that are released slowly, providing analgesia over an extended period without significant toxicity.[3]

This document details protocols for two of the most widely investigated and successful carrier systems:

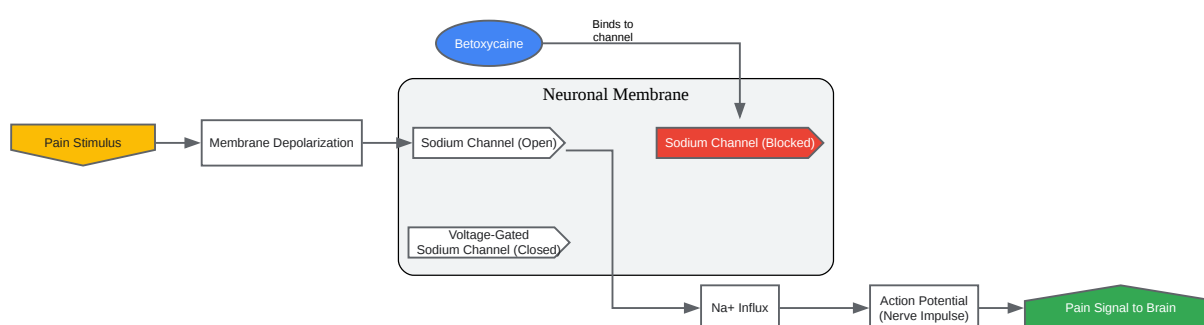
- **Liposomes:** These are biodegradable and non-immunogenic vesicles composed of lipid bilayers that can encapsulate both hydrophilic and hydrophobic drugs, making them versatile carriers.[4] Liposomal formulations can create a drug depot at the injection site, prolonging the drug's effect.[2][4]
- **PLGA Nanoparticles:** Poly(lactic-co-glycolic acid) is an FDA-approved biodegradable polymer known for its excellent biocompatibility and tunable degradation rates.[5][6] PLGA-based nanoparticles are highly effective for the target-specific and controlled delivery of local anesthetics.[5]

Betoxycaine: Physicochemical Profile and Mechanism of Action

A thorough understanding of the active pharmaceutical ingredient (API) is fundamental to formulation design. **Betoxycaine**, or 2-[2-(diethylamino)ethoxy]ethyl 3-amino-4-butoxybenzoate, is an ester-type local anesthetic.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₂ N ₂ O ₄	[7]
Molecular Weight	352.5 g/mol	[7]
Appearance	White to off-white crystalline powder (for hydrochloride salt)	[8]
Solubility	The base is poorly soluble in water, but the hydrochloride salt is water-soluble.[8][9][10]	Similar to Benzocaine[11][12]

Mechanism of Action: Like other local anesthetics such as benzocaine and bupivacaine, **Betoxycaine** exerts its effect by blocking voltage-gated sodium channels within the neuronal membrane.[1][13][14] By diffusing into the nerve cell, it binds to the sodium channels, preventing the influx of sodium ions necessary for depolarization. This action inhibits the generation and conduction of nerve impulses, resulting in a localized loss of sensation.[1][15]



[Click to download full resolution via product page](#)

Caption: Mechanism of **Betoxycaine** action on nerve cells.

Formulation Protocols for Controlled-Release Betoxycaine

The following sections provide detailed protocols for preparing two distinct types of controlled-release formulations. The causality behind these choices lies in their proven track record for biocompatibility and sustained-release characteristics.[2][4][5]

Protocol 1: Liposomal Encapsulation of Betoxycaine

This protocol utilizes the thin-film hydration method, a robust and widely used technique for preparing multivesicular liposomes that can efficiently encapsulate drugs.

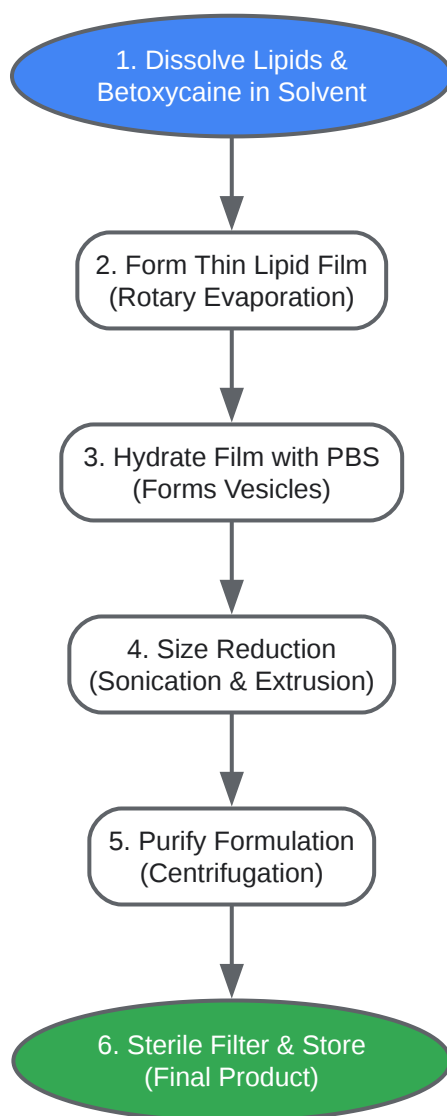
Materials & Equipment:

- **Betoxycaine** Hydrochloride
- Soybean Phosphatidylcholine (SPC)
- Cholesterol
- Chloroform and Methanol (analytical grade)
- Phosphate Buffered Saline (PBS), pH 7.4
- Rotary evaporator
- Bath sonicator
- Extruder with polycarbonate membranes (e.g., 100 nm)
- Glass vials and round-bottom flasks

Step-by-Step Methodology:

- Lipid Film Preparation:
 - Dissolve Soybean Phosphatidylcholine (SPC) and Cholesterol in a 2:1 molar ratio in a chloroform:methanol (2:1 v/v) solvent mixture in a round-bottom flask.
 - Add **Betoxycaine** HCl to the lipid solution. The drug-to-lipid ratio should be optimized, starting with a 1:10 molar ratio.
 - Attach the flask to a rotary evaporator. Rotate the flask under reduced pressure at a controlled temperature (e.g., 40°C) until a thin, dry lipid film is formed on the inner wall.
- Hydration:
 - Hydrate the lipid film with Phosphate Buffered Saline (PBS, pH 7.4) by gentle rotation of the flask at a temperature above the lipid phase transition temperature (e.g., 60°C for 1 hour). This process forms a suspension of multivesicular liposomes.

- Sonication & Sizing:
 - To reduce the size and lamellarity of the vesicles, sonicate the liposomal suspension in a bath sonicator for 5-10 minutes.
 - For a more uniform size distribution, pass the suspension through an extruder equipped with polycarbonate membranes of a defined pore size (e.g., 100 nm) for 10-15 cycles.
- Purification:
 - Remove the unencapsulated (free) **Betoxycaine** by centrifuging the suspension. The liposomes will form a pellet, and the supernatant containing the free drug can be discarded. Resuspend the pellet in fresh PBS. Repeat this washing step twice.
- Sterilization and Storage:
 - Sterilize the final formulation by passing it through a 0.22 μm syringe filter.
 - Store the liposomal **Betoxycaine** suspension at 4°C.



[Click to download full resolution via product page](#)

Caption: Workflow for Liposomal **Betoxycaine** Formulation.

Protocol 2: Betoxycaine-Loaded PLGA Nanoparticle Formulation

This protocol employs the double emulsion (w/o/w) solvent evaporation technique, which is ideal for encapsulating water-soluble drugs like **Betoxycaine** HCl into PLGA nanoparticles.^[16]

Materials & Equipment:

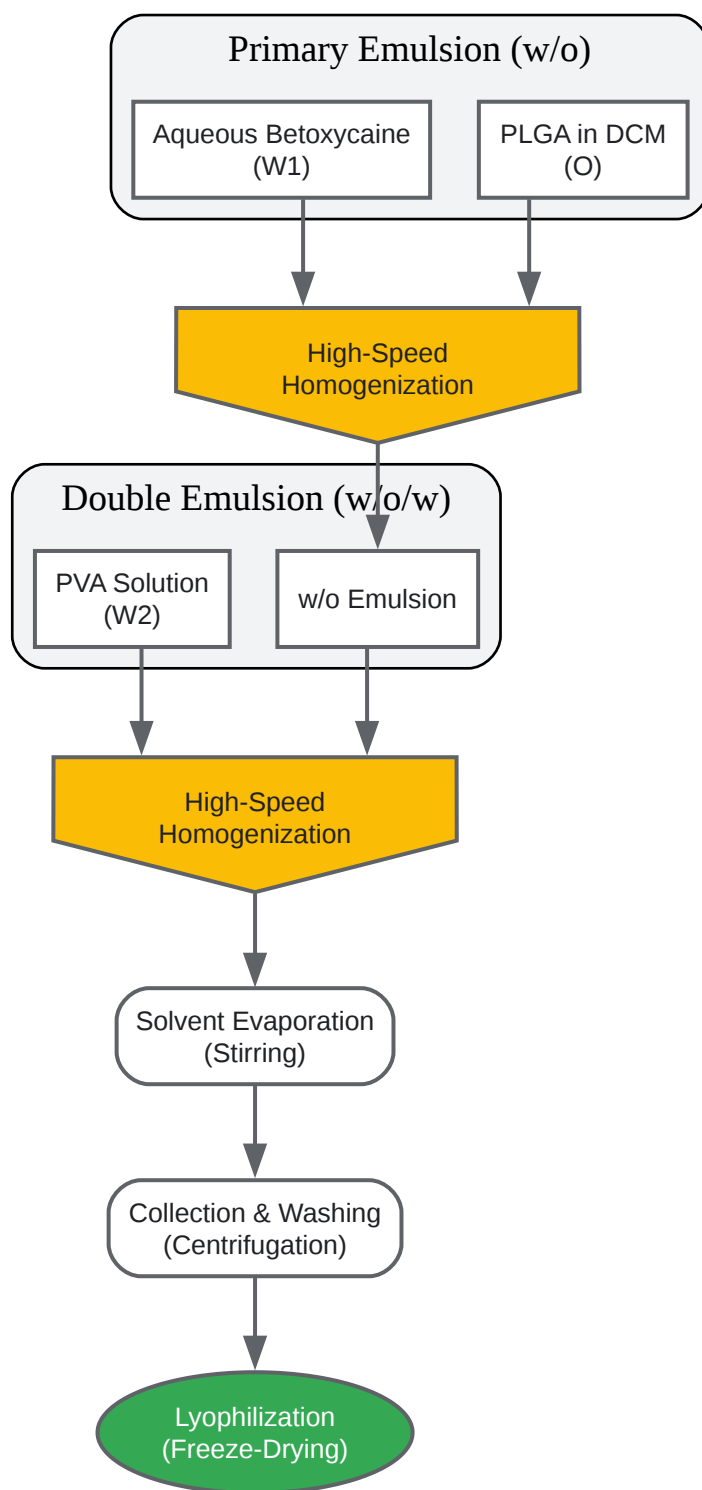
- **Betoxycaine** Hydrochloride

- Poly(lactic-co-glycolic acid) (PLGA 50:50, ester-terminated)
- Dichloromethane (DCM)
- Polyvinyl alcohol (PVA) solution (e.g., 1% w/v)
- Deionized water
- Probe sonicator or high-speed homogenizer
- Magnetic stirrer
- High-speed centrifuge

Step-by-Step Methodology:

- Primary Emulsion (w/o):
 - Dissolve a specific amount of **Betoxycaine** HCl in a small volume of deionized water (this is the internal aqueous phase, W1).
 - Dissolve PLGA in Dichloromethane (DCM) to create the oil phase (O).
 - Add the internal aqueous phase (W1) to the oil phase (O) and emulsify using a probe sonicator at high intensity for 1-2 minutes in an ice bath. This forms the primary water-in-oil (w/o) emulsion.
- Double Emulsion (w/o/w):
 - Immediately add the primary emulsion to a larger volume of an aqueous solution containing a stabilizer, such as 1% Polyvinyl alcohol (PVA). This is the external aqueous phase (W2).
 - Homogenize this mixture using the probe sonicator for 2-3 minutes in an ice bath to form the final double emulsion (w/o/w).
- Solvent Evaporation:

- Transfer the double emulsion to a beaker and stir continuously on a magnetic stirrer at room temperature for 3-4 hours. This allows the DCM to evaporate, leading to the formation and hardening of the PLGA nanoparticles.
- Washing and Collection:
 - Collect the nanoparticles by centrifugation at high speed (e.g., 15,000 rpm for 20 minutes).
 - Discard the supernatant, which contains residual PVA and unencapsulated drug.
 - Wash the nanoparticle pellet by resuspending it in deionized water and centrifuging again. Repeat this washing step three times to ensure the removal of any surface-adsorbed drug and PVA.
- Lyophilization and Storage:
 - Resuspend the final nanoparticle pellet in a small amount of water containing a cryoprotectant (e.g., 5% sucrose).
 - Freeze-dry (lyophilize) the suspension to obtain a fine, dry powder.
 - Store the lyophilized PLGA nanoparticles at -20°C.



[Click to download full resolution via product page](#)

Caption: Workflow for **Butoxycaine**-PLGA Nanoparticle Formulation.

In-Vitro Characterization Protocols

In-vitro characterization is a self-validating step to ensure the formulation meets critical quality attributes before proceeding to more complex studies. It is essential for quality control, stability assessment, and predicting in-vivo performance.[\[17\]](#)[\[18\]](#)

Parameter	Liposomal Butoxycaine (Target)	PLGA-Butoxycaine NPs (Target)
Particle Size (nm)	100 - 200	150 - 300
Polydispersity Index (PDI)	< 0.2	< 0.2
Zeta Potential (mV)	-10 to -30	-15 to -40
Encapsulation Efficiency (%)	> 70%	> 50%

Protocol: Particle Size, PDI, and Zeta Potential

- Instrument: Dynamic Light Scattering (DLS) Zetasizer.
- Sample Preparation: Dilute the liposomal suspension or resuspend the lyophilized PLGA nanoparticles in deionized water to an appropriate concentration.
- Measurement:
 - For particle size and PDI, perform the measurement at 25°C. The instrument measures the fluctuations in scattered light intensity due to the Brownian motion of the particles.
 - For zeta potential, the instrument applies an electric field and measures the particle velocity to determine surface charge, which is an indicator of stability.
- Analysis: Record the Z-average diameter, PDI, and zeta potential. An acceptable PDI (<0.2) indicates a monodisperse and homogenous population of particles.

Protocol: Encapsulation Efficiency (EE) and Drug Loading (DL)

- **Separate Free Drug:** Centrifuge a known amount of the formulation to separate the encapsulated drug (pellet) from the unencapsulated drug (supernatant).
- **Quantify Free Drug:** Measure the concentration of **Betoxycaine** in the supernatant using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.
- **Quantify Total Drug:** Lyse a known amount of the original, uncentrifuged formulation with a suitable solvent (e.g., methanol) to release the encapsulated drug. Measure the total drug concentration.
- **Calculation:**
 - $EE (\%) = [(Total\ Drug - Free\ Drug) / Total\ Drug] \times 100$
 - $DL (\%) = [(Total\ Drug - Free\ Drug) / Weight\ of\ Nanoparticles] \times 100$

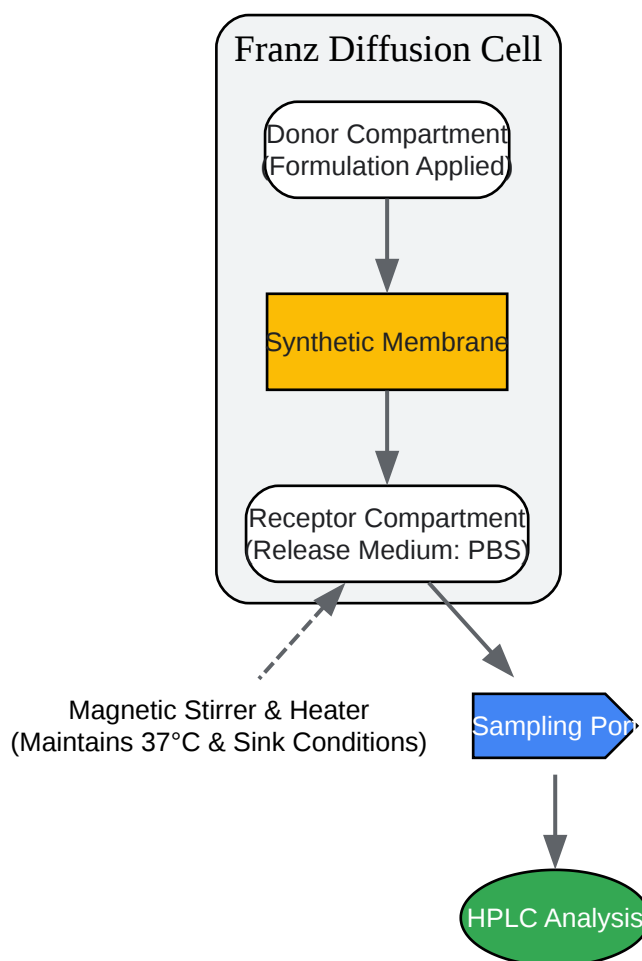
Protocol: In-Vitro Release Testing (IVRT)

IVRT is a critical tool for evaluating the drug release profile from a semi-solid or suspension formulation.^{[17][19][20]} This protocol uses the Franz diffusion cell apparatus.

Methodology:

- **Apparatus Setup:** Assemble the Franz diffusion cells. The receptor compartment should be filled with a release medium (e.g., PBS pH 7.4), maintained at 32°C or 37°C, and stirred continuously.^[17]
- **Membrane:** Place a synthetic membrane (e.g., nitrocellulose) between the donor and receptor compartments.^[17]
- **Sample Application:** Apply a precise amount of the **Betoxycaine** formulation (liposomal suspension or resuspended PLGA nanoparticles) onto the membrane in the donor compartment.
- **Sampling:** At predetermined time intervals (e.g., 0.5, 1, 2, 4, 8, 12, 24, 48, 72 hours), withdraw an aliquot from the receptor compartment and immediately replace it with an equal volume of fresh, pre-warmed release medium to maintain sink conditions.

- Analysis: Quantify the concentration of **Betoxycaine** in each collected sample using a validated analytical method (e.g., HPLC).
- Data Plotting: Plot the cumulative amount of drug released versus time to generate the release profile.



[Click to download full resolution via product page](#)

Caption: In-Vitro Release Testing (IVRT) Setup.

In-Vivo Evaluation in an Experimental Model

The ultimate test of a controlled-release formulation is its performance in a living system. The rat sciatic nerve block model is a standard and reliable method for evaluating the efficacy and duration of action of local anesthetics.[21]

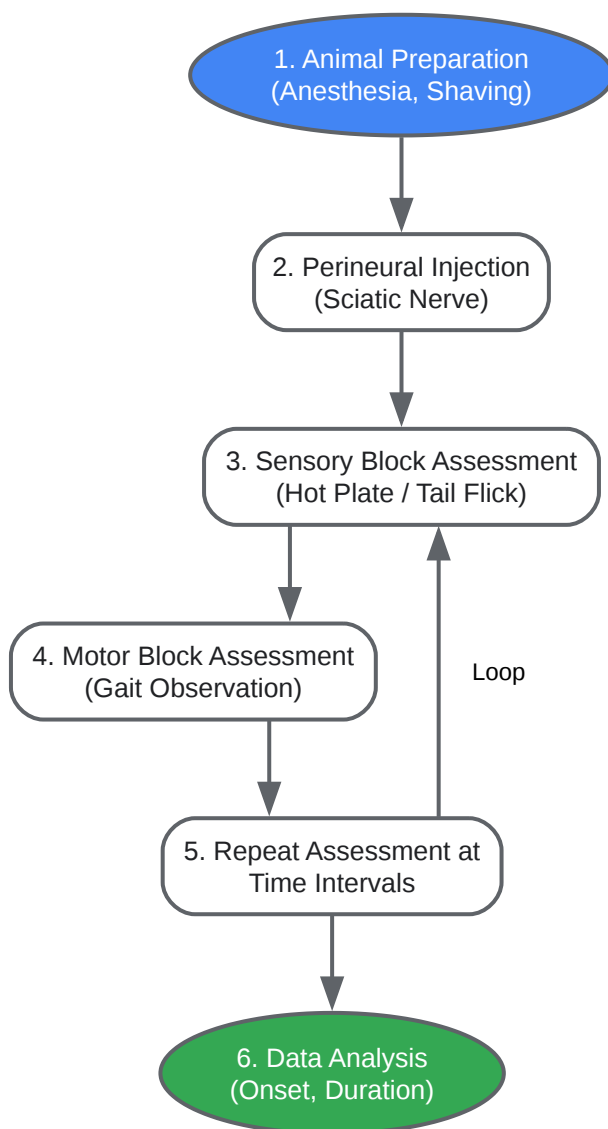
Protocol: Rat Sciatic Nerve Block Model

Animals: Male Sprague-Dawley rats (250-300g). All procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).

Step-by-Step Methodology:

- Anesthesia and Preparation: Anesthetize the rat with isoflurane. Shave the fur over the thigh of the hind paw to be tested.
- Injection:
 - Identify the injection site by palpating the groove between the posterior aspect of the greater trochanter and the ischial tuberosity.
 - Inject a standardized volume (e.g., 0.2 mL) of the **Betoxycaine** formulation (e.g., liposomal suspension, resuspended PLGA nanoparticles, or a control solution like saline or free **Betoxycaine**) perineurally to the sciatic nerve.
- Assessment of Sensory Blockade (Tail-Flick or Hot Plate Test):
 - The Tail-Flick test is a common method to assess pain levels and the effects of anesthesia.[\[22\]](#)[\[23\]](#)
 - At set time points post-injection, assess the nociceptive threshold of the injected hind paw using a radiant heat source (hot plate or tail-flick apparatus).
 - Record the latency (in seconds) for the rat to withdraw its paw. A cut-off time (e.g., 15 seconds) must be used to prevent tissue damage.
 - A significant increase in withdrawal latency compared to baseline or the saline-injected group indicates a successful sensory block.
- Assessment of Motor Blockade:
 - Observe the rat's gait and ability to use the injected limb. A motor block can be scored based on the degree of impairment.

- Data Analysis:
 - Onset of Action: The time required to achieve a maximal block.
 - Duration of Action: The time from onset until the nociceptive threshold returns to baseline levels.
 - Plot the paw withdrawal latency against time for each formulation group.



[Click to download full resolution via product page](#)

Caption: Workflow for In-Vivo Efficacy Testing.

Stability and Biocompatibility Considerations

Stability Testing: To ensure product quality over time, stability studies are essential.

Formulations should be tested under various environmental conditions (e.g., temperature, humidity, light) as outlined in the International Council for Harmonisation (ICH) guidelines.[\[24\]](#)[\[25\]](#)[\[26\]](#) Key parameters to monitor include particle size, drug content, degradation products, and in-vitro release profile.[\[27\]](#)[\[28\]](#)

Biocompatibility: Any material intended for injection must be proven safe. Biocompatibility assessment is performed according to the ISO 10993 series of standards.[\[29\]](#)[\[30\]](#)[\[31\]](#) This involves a risk-based approach to evaluate potential adverse effects such as cytotoxicity, sensitization, irritation, and systemic toxicity to ensure the formulation will not cause physiological harm.[\[29\]](#)[\[32\]](#)[\[33\]](#)

Conclusion

The protocols detailed in this application note provide a robust framework for the formulation and preclinical evaluation of controlled-release **Betoxycaine** systems. By employing liposomal and PLGA nanoparticle technologies, researchers can significantly extend the duration of local anesthesia, potentially leading to improved pain management strategies. The systematic in-vitro characterization and in-vivo validation are critical, self-validating steps that ensure the development of safe, stable, and effective drug delivery platforms.

References

- ICH Q1 guideline on stability testing of drug substances and drug products. (2025). European Medicines Agency.
- Song, M. (2019). Biocompatibility Considerations For Drug Delivery Devices — An Introduction To ISO 10993. Med Device Online.
- Hassan, S. A., & Amer, M. (2014). New Formulations of Local Anaesthetics—Part I. Pain and Therapy. [\[Link\]](#)
- Li, M., et al. (2023). Recent Research Advances in Nano-Based Drug Delivery Systems for Local Anesthetics. International Journal of Nanomedicine. [\[Link\]](#)
- Pozek, J. P., et al. Controlled-Release Local Anesthetics. NYSORA. [\[Link\]](#)

- ICH. (n.d.). Quality Guidelines. International Council for Harmonisation. [[Link](#)]
- Paczkowska, M., et al. (2018). The Analysis of the Physicochemical Properties of Benzocaine Polymorphs. Molecules. [[Link](#)]
- ICH STABILITY TESTING GUIDELINES. SNS Courseware.
- ICH Guidelines: Drug Stability Testing Essentials. (2025). AMSbiopharma.
- ICH GUIDELINES FOR STABILITY. KK Wagh College of Pharmacy.
- Benzocaine. PubChem, National Institutes of Health. [[Link](#)]
- Kohane, D. S., & Langer, R. (2023). Materials for Controlled Release of Local Anesthetics. Advanced Drug Delivery Reviews. [[Link](#)]
- Ouchi, K., et al. (2013). Establishment of an Animal Model of Epidural Anesthesia and Sedative Tail-Flick Test for Evaluating Local Anesthetic Effects in Rats. Experimental Animals. [[Link](#)]
- **Betoxycaine**. PubChem, National Institutes of Health. [[Link](#)]
- Jayadev, S., & Ismail, Y. (2023). A Review on In-Vitro Release Testing Methods for Topical Dosage Forms. Ashdin Publishing. [[Link](#)]
- A Review on In-Vitro Release Testing Methods for Topical Dosage Forms. Ashdin Publishing. [[Link](#)]
- Garg, T., et al. (2015). In Vitro Release Testing of Acyclovir Topical Formulations Using Immersion Cells. AAPS PharmSciTech. [[Link](#)]
- Benzocaine Action Pathway. PubChem, National Institutes of Health. [[Link](#)]
- V. M. (2019). Sustained release local anesthetics for pain management: relevance and formulation approaches. Journal of Pain Research. [[Link](#)]
- Effect of local anesthetics on animal models. (2012). Indian Journal Of Basic And Applied Medical Research.

- Wang, Y., et al. (2018). Injectable PLGA-coated ropivacaine produces a long-lasting analgesic effect on incisional pain and neuropathic pain. Journal of Neuroinflammation. [\[Link\]](#)
- Paczkowska, M., et al. (2018). The Analysis of the Physicochemical Properties of Benzocaine Polymorphs. MDPI. [\[Link\]](#)
- Materials for Controlled Release of Local Anesthetics. (2023). ResearchGate. [\[Link\]](#)
- Drug release: topical products. (2023). ResearchGate. [\[Link\]](#)
- Sasidharan, S., et al. (2023). Pharmacological Evaluation of the Anesthetic and Analgesic Potential of Injection Harsha 22. Journal of Experimental Pharmacology. [\[Link\]](#)
- Liposomal local anesthetics (Chapter 5). Decision-Making in Orthopedic and Regional Anesthesiology - Cambridge University Press & Assessment. [\[Link\]](#)
- Zhao, L. (2023). IVRT & Skin Testing for Topical Pharmaceutical Drug Development. Contract Pharma. [\[Link\]](#)
- COMPARISON OF COMMON CLINICALLY USED LOCAL ANESTHETICS ON ANIMAL MODELS. (2018). ResearchGate. [\[Link\]](#)
- Lahrsen, E., et al. (2009). Liposomes for entrapping local anesthetics: a liposome electrokinetic chromatographic study. Electrophoresis. [\[Link\]](#)
- The Analysis of the Physicochemical Properties of Benzocaine Polymorphs. (2018). ResearchGate. [\[Link\]](#)
- Establishment of an Animal Model of Epidural Anesthesia and Sedative Tail-Flick Test for Evaluating Local Anesthetic Effects in Rats. (2013). Semantic Scholar. [\[Link\]](#)
- Biocompatibility Testing - ISO 10993. (2022). Medistri SA. [\[Link\]](#)
- Wang, T., et al. (2018). Anti-nociceptive effects of bupivacaine-encapsulated PLGA nanoparticles applied to the compressed dorsal root ganglion in mice. Neuroscience Letters. [\[Link\]](#)

- Prolonged Duration Local Anesthesia Using Liposomal Bupivacaine Combined With Liposomal Dexamethasone and Dexmedetomidine. ResearchGate. [\[Link\]](#)
- Pharmacology of Benzocaine Hydrochloride ; Mechanism of action, Pharmacokinetics, Uses, Effects. (2025). YouTube. [\[Link\]](#)
- de Paula, E., et al. (2010). Liposome-encapsulated ropivacaine for intraoral topical anesthesia. Oral Surgery, Oral Medicine, Oral Pathology, Oral Radiology, and Endodontology. [\[Link\]](#)
- Biocompatibility ISO 10993 Testing. Cormica Pharma & Med Device Testing. [\[Link\]](#)
- Total Knee Arthroplasty and Current Perioperative Pain Modalities. (2026). MedCentral. [\[Link\]](#)
- Local drug delivery using poly(lactic-co-glycolic acid) nanoparticles in thermosensitive gels for inner ear disease treatment. (2022). Journal of Pharmaceutical Investigation. [\[Link\]](#)
- ISO 10993-1. International Organization for Standardization. [\[Link\]](#)
- Sarheed, O., & Shouqair, D. (2024). Benzocaine. StatPearls. [\[Link\]](#)
- de Paula, E., et al. (2007). Physico-chemical characterization of benzocaine-beta-cyclodextrin inclusion complexes. Journal of Inclusion Phenomena and Macrocyclic Chemistry. [\[Link\]](#)
- Use of International Standard ISO 10993-1, "Biological evaluation of medical devices - Part 1". (2023). FDA. [\[Link\]](#)
- Introduction to PLGA Nanoparticles as a Drug Delivery System. (2025). Inside Therapeutics. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Benzocaine | C₉H₁₁NO₂ | CID 2337 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Materials for Controlled Release of Local Anesthetics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. New Formulations of Local Anaesthetics—Part I - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. nysora.com \[nysora.com\]](#)
- [5. Recent Research Advances in Nano-Based Drug Delivery Systems for Local Anesthetics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Introduction to PLGA Nanoparticles as a Drug Delivery System - Inside Therapeutics \[insidetx.com\]](#)
- [7. Betoxycaine | C₁₉H₃₂N₂O₄ | CID 19668 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. CAS 23239-88-5: Benzocaine hydrochloride | CymitQuimica \[cymitquimica.com\]](#)
- [9. Benzocaine hydrochloride CAS#: 23239-88-5 \[m.chemicalbook.com\]](#)
- [10. Benzocaine: A Comprehensive Overview for Chemistry Professionals_Chemicalbook \[chemicalbook.com\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Physico-chemical characterization of benzocaine-beta-cyclodextrin inclusion complexes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Benzocaine Action Pathway | Pathway - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [14. Benzocaine: Mechanism of Action,Uses,Toxicity_Chemicalbook \[chemicalbook.com\]](#)
- [15. medcentral.com \[medcentral.com\]](#)
- [16. Injectable PLGA-coated ropivacaine produces a long-lasting analgesic effect on incisional pain and neuropathic pain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. In Vitro Release Testing of Acyclovir Topical Formulations Using Immersion Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. contractpharma.com \[contractpharma.com\]](#)
- [19. ashdin.com \[ashdin.com\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. \[PDF\] Establishment of an Animal Model of Epidural Anesthesia and Sedative Tail-Flick Test for Evaluating Local Anesthetic Effects in Rats | Semantic Scholar \[semanticscholar.org\]](#)

- 22. Establishment of an Animal Model of Epidural Anesthesia and Sedative Tail-Flick Test for Evaluating Local Anesthetic Effects in Rats [jstage.jst.go.jp]
- 23. dovepress.com [dovepress.com]
- 24. ICH Q1 guideline on stability testing of drug substances and drug products | European Medicines Agency (EMA) [ema.europa.eu]
- 25. ICH Official web site : ICH [ich.org]
- 26. snscourseware.org [snscourseware.org]
- 27. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [amsbiopharma.com]
- 28. pharmacy.kkwagh.edu.in [pharmacy.kkwagh.edu.in]
- 29. Biocompatibility Considerations For Drug Delivery Devices — An Introduction To ISO 10993 [bioprocessonline.com]
- 30. Biocompatibility Testing - ISO 10993 | Medistri SA [medistri.swiss]
- 31. cormica.com [cormica.com]
- 32. nhiso.com [nhiso.com]
- 33. fda.gov [fda.gov]
- To cite this document: BenchChem. [Application Note: Formulation and Preclinical Evaluation of Controlled-Release Butoxycaine Delivery Systems]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214178/docs#application-note-formulation-and-preclinical-evaluation-of-controlled-release-butoxycaine-delivery-systems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)